

# Essential Safety and Logistical Information for Handling CB-1158 (Numidargistat)

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## Compound of Interest

Compound Name: CB1151

Cat. No.: B2429744

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This guide provides essential safety and logistical information for the handling of CB-1158, a potent arginase inhibitor also known as INCB001158 and Numidargistat. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of research activities. While the Safety Data Sheet (SDS) for CB-1158 indicates it is not classified as a hazardous substance, it is prudent to handle all research compounds of this nature with a high degree of caution.<sup>[1]</sup>

## Compound Identification and Properties

Initially referenced as **CB1151**, the correct identifier for this arginase inhibitor is CB-1158. It is a potent and orally active inhibitor of arginase 1 and arginase 2.

Identifier	Value
Common Name	CB-1158, Numidargistat
Synonym	INCB001158
CAS Number	1345810-21-0
Molecular Formula	C <sub>18</sub> H <sub>27</sub> BCl <sub>2</sub> N <sub>2</sub> O <sub>4</sub>
Molecular Weight	417.1 g/mol
Solubility	Soluble in DMSO

# Hazard Identification and Safety Data Sheet (SDS)

## Overview

The Safety Data Sheet provided by Cayman Chemical for CB-1158 states that the substance is not classified as hazardous according to the Globally Harmonized System (GHS).<sup>[1]</sup>

- GHS Classification: Not classified<sup>[1]</sup>
- Hazard Pictograms: None<sup>[1]</sup>
- Signal Word: None<sup>[1]</sup>
- Hazard Statements: None<sup>[1]</sup>

Despite this classification, it is critical to employ prudent laboratory practices to minimize exposure, especially when handling the compound in powder form or preparing solutions.

## Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling CB-1158. These recommendations are based on a risk-assessment approach that considers the potential for exposure during different laboratory activities.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or a certified N95 respirator. - Disposable, solid-front lab coat with tight-fitting cuffs. - Double-gloving (e.g., nitrile). - Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of potent powders. Full respiratory protection and double-gloving provide an extra barrier against contamination. <a href="#">[2]</a>
Solution Preparation	- Chemical fume hood or other ventilated enclosure. - Lab coat. - Safety glasses with side shields or chemical splash goggles. - Single pair of chemical-resistant gloves (e.g., nitrile).	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills exists. Engineering controls are the primary means of protection. <a href="#">[2]</a>
General Laboratory Handling	- Lab coat. - Safety glasses. - Appropriate chemical-resistant gloves.	Standard laboratory practice to prevent skin contact and eye exposure.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is essential for minimizing exposure and ensuring a safe laboratory environment.

### Pre-Experiment Preparation

- Review Safety Information: Before handling CB-1158, thoroughly review the Safety Data Sheet and any internal safety protocols.[\[1\]](#)
- Prepare Work Area: Ensure that the designated work area, preferably a certified chemical fume hood, is clean and uncluttered. Prepare a spill kit appropriate for the scale of the work.

- Don PPE: Put on the appropriate personal protective equipment as outlined in the table above.

## Experiment Execution

- Weighing: When weighing the solid compound, do so within a ventilated enclosure to minimize the risk of inhalation.
- Dissolving: When preparing solutions, add the solvent to the solid compound slowly to avoid splashing.
- Handling: All handling of the compound, both in solid and solution form, should be done within a designated and properly ventilated area.

## Post-Experiment Decontamination and Waste Disposal

- Decontaminate: All surfaces and equipment that have come into contact with CB-1158 should be thoroughly decontaminated.
- Doff PPE: Remove PPE in the correct sequence to avoid cross-contamination.
- Segregate and Label Waste: All contaminated materials, including disposable PPE, pipette tips, and vials, should be collected in a designated, sealed waste container.

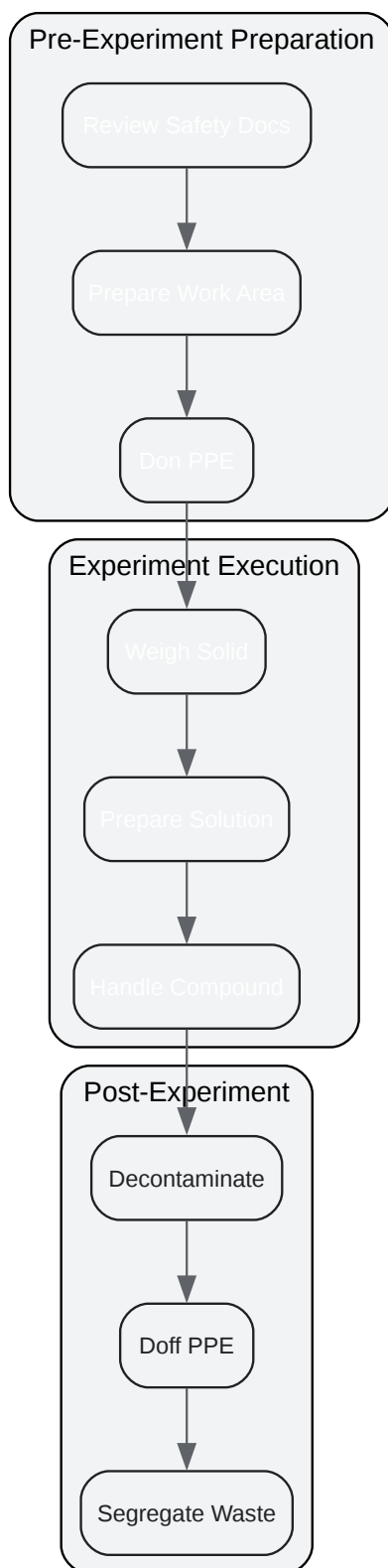
## Disposal Plan

Even though CB-1158 is not classified as hazardous, it is recommended to dispose of it as chemical waste to prevent environmental contamination.

Waste Type	Disposal Procedure	Rationale
Contaminated Labware (e.g., vials, pipette tips)	- Collect in a designated, puncture-resistant, and sealed container. - Label as "Chemical Waste for Incineration" with the name of the compound.	To prevent the release of the compound into the environment and ensure safe handling by waste management personnel.
Contaminated PPE (e.g., gloves, lab coat)	- Doff PPE carefully to avoid self-contamination. - Place in a sealed bag or container labeled as "Chemical Waste for Incineration".	To prevent secondary exposure and ensure proper disposal.
Aqueous Waste	- Collect in a sealed, labeled container. - Do not mix with other waste streams unless compatibility is confirmed. - Dispose of through the institution's chemical waste program.	To avoid contaminating the water supply and to comply with local regulations.
Solid Waste	- Collect in a sealed, labeled container. - Dispose of through the institution's chemical waste program.	To prevent environmental contamination.

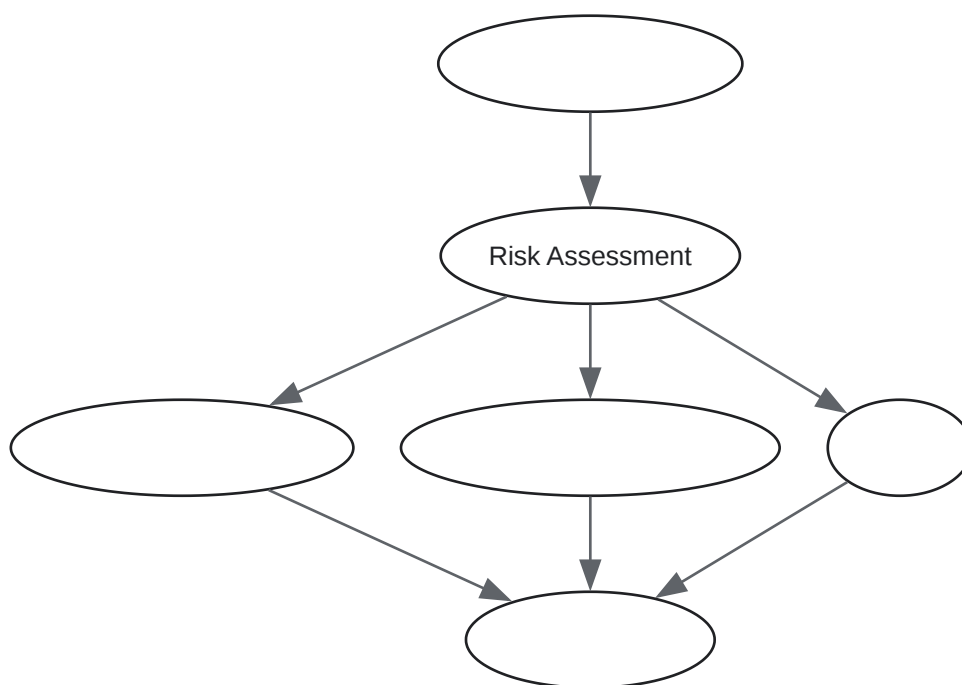
## Experimental Workflow and Logical Relationships

The following diagrams illustrate the recommended workflow for handling CB-1158 and the logical relationship of safety protocols.



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Caption: Experimental workflow for handling CB-1158.



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Caption: Logical relationship of safety protocols for potent compounds.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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